

Understanding the Reagent: Chemical & Physical Properties of TDMAV

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Compound of Interest

Compound Name: Vanadium tetrakis(dimethylamide)

CAS No.: 19824-56-7

Cat. No.: B178581

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Tetrakis(dimethylamido)vanadium (TDMAV), with the chemical formula $C_8H_{24}N_4V$, is a valuable precursor and catalyst in a range of chemical syntheses, including atomic layer deposition (ALD) for vanadium oxide thin films.[1] Its utility is intrinsically linked to its high reactivity, which also necessitates stringent handling and storage procedures.

TDMAV is a dark green crystalline solid that is highly sensitive to air and moisture.[2][3] Exposure to atmospheric conditions can lead to rapid decomposition, compromising the reagent's purity and potentially leading to the formation of hazardous byproducts. The compound reacts violently with water and other protic sources, such as alcohols, to release flammable gases.[4]

Property	Value	Source
CAS Number	19824-56-7	[2][5]
Molecular Formula	C8H24N4V	[2]
Molecular Weight	227.24 g/mol	[2]
Appearance	Dark green crystalline solid	[2]
Melting Point	53-60 °C	[3][6]
Boiling Point	211 °C @ 760 torr	[2]
Vapor Pressure	1 torr @ 64 °C	[2][4]
Sensitivity	Air and moisture sensitive	[3]

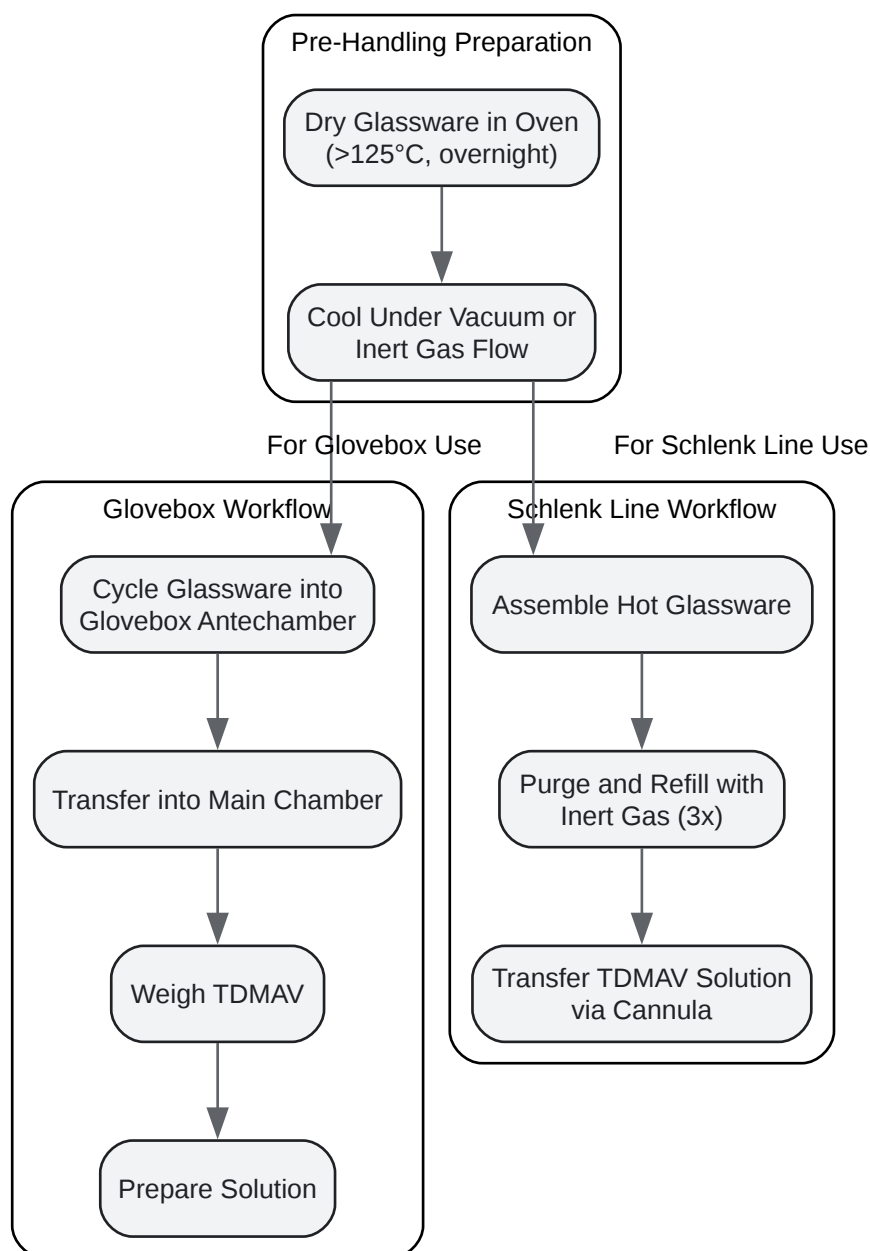
The causality behind TDMAV's sensitivity lies in the electron-rich nature of the vanadium-nitrogen bonds. The vanadium center is susceptible to oxidation, while the dimethylamido ligands are prone to protonation by water, leading to the breakdown of the complex. Understanding this inherent reactivity is fundamental to appreciating the necessity of an inert atmosphere for all manipulations.

The Fortress of Inertness: Glovebox and Schlenk Line Techniques

The cornerstone of safely handling TDMAV is the rigorous exclusion of air and moisture.[7][8] This is primarily achieved through the use of either a glovebox or a Schlenk line.[9][10]

- **Glovebox:** A glovebox provides a sealed environment with a continuously purified inert atmosphere (typically argon or nitrogen) where oxygen and moisture levels are maintained at parts-per-million (ppm) levels or lower.[10][11] This is the preferred method for complex or extended manipulations of TDMAV.[11][12]
- **Schlenk Line:** A Schlenk line is a glass manifold that allows for the manipulation of air-sensitive compounds using alternating cycles of vacuum and inert gas.[9][10] This technique is suitable for simpler reactions and transfers.

The choice between a glovebox and a Schlenk line depends on the complexity of the planned experiment and the quantity of TDMAV being handled. For weighing solid TDMAV and preparing stock solutions, a glovebox offers superior protection and ease of use.



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Caption: Workflow for preparing to handle TDMAV.

Personnel Protection: A Non-Negotiable Prerequisite

Given the hazards associated with TDMAV and other pyrophoric/air-sensitive reagents, a stringent personal protective equipment (PPE) policy is mandatory.

- **Eye Protection:** Chemical splash goggles or a full-face shield are required at all times.[8] Standard safety glasses do not provide adequate protection against splashes.[7]
- **Hand Protection:** At a minimum, nitrile gloves should be worn.[8][13] For added protection against fire, it is recommended to wear flame-resistant (e.g., Nomex®) gloves between two pairs of nitrile gloves.[14]
- **Body Protection:** A flame-resistant lab coat is essential when working with pyrophoric materials outside of a glovebox.[8][14] Clothing made of natural fibers like cotton should be worn underneath, as synthetic fabrics can melt and adhere to the skin in case of a fire.[15]
- **Footwear:** Closed-toe shoes are mandatory.[8]

Self-Validating System for PPE: Before commencing any work, a "buddy system" should be in place where two qualified individuals confirm that each is wearing the appropriate PPE. This simple, self-validating check can prevent serious injuries.

Step-by-Step Handling Protocols

The following protocols are designed to be self-validating by incorporating checks and balances that ensure an inert environment is maintained throughout the procedure.

Protocol 1: Weighing and Preparing a TDMAV Solution in a Glovebox

This is the most reliable method for preparing solutions of known concentration.

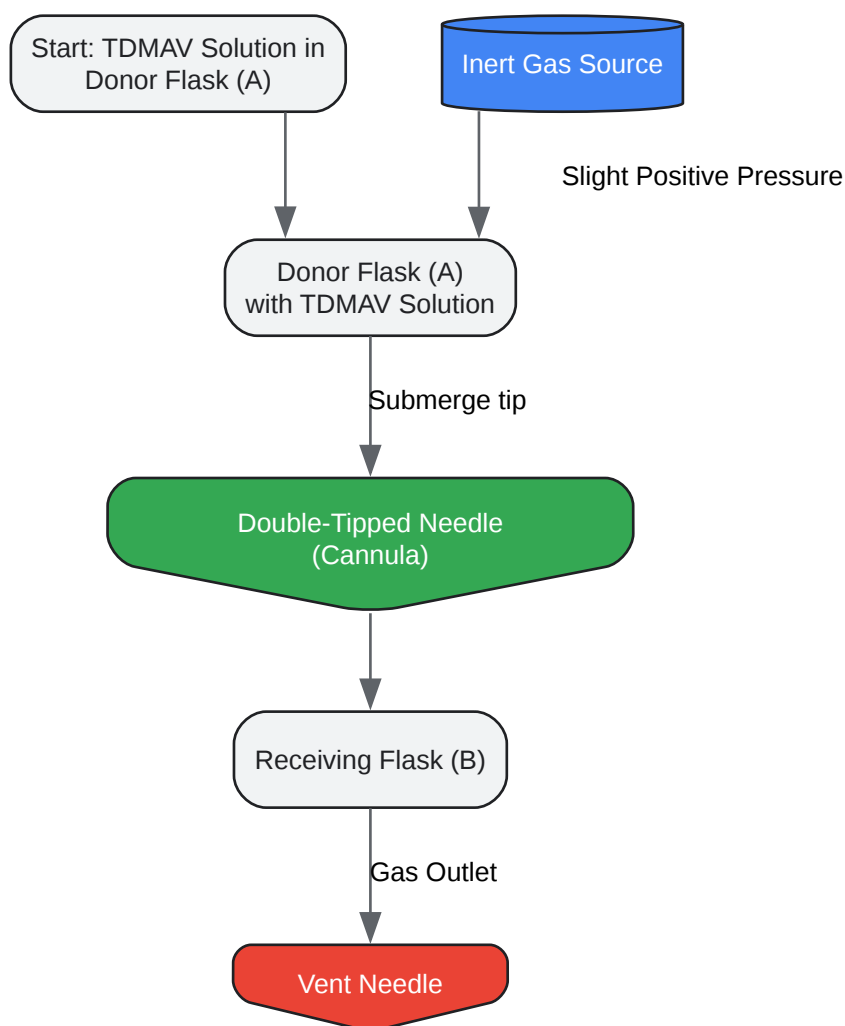
- **Preparation:** Ensure the glovebox atmosphere has <1 ppm O₂ and H₂O.[16] All glassware, spatulas, and magnetic stir bars must be brought into the glovebox through the antechamber after being oven-dried.

- **Tare:** Place a clean, dry vial on an analytical balance inside the glovebox and tare it.
- **Weighing:** Carefully transfer the solid TDMAV from its storage container to the tared vial using a clean spatula. Record the mass. The causality here is direct: precise mass measurement is critical for accurate solution concentration.
- **Dissolution:** Add the desired volume of anhydrous, degassed solvent to the vial containing the TDMAV. The solvent must have been previously purified and stored under an inert atmosphere.
- **Sealing:** Securely cap the vial. If the solution is to be removed from the glovebox, ensure the vial has a septum cap that can be sealed and further wrapped with parafilm or electrical tape for transport.

Protocol 2: Transferring a TDMAV Solution via Schlenk Line (Cannula Transfer)

This technique is used to transfer a solution of TDMAV from one Schlenk flask to another under an inert atmosphere.

- **Preparation:** Both the flask containing the TDMAV solution (donor flask) and the receiving flask must be connected to the Schlenk line and under a positive pressure of inert gas.^[9]
- **Cannula Insertion:** A double-tipped needle (cannula) is inserted through the septum of the donor flask, with the tip submerged below the surface of the solution. The other end of the cannula is inserted through the septum of the receiving flask.
- **Pressure Equalization:** A vent needle is placed in the receiving flask to allow for the displacement of the inert gas.
- **Transfer:** A slight positive pressure of inert gas is applied to the donor flask, which will push the solution through the cannula into the receiving flask.
- **Completion:** Once the transfer is complete, the cannula is removed from the receiving flask first, followed by the donor flask, to prevent any backflow.



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Caption: Cannula transfer of TDMAV solution.

Long-Term Storage and Stability

Proper storage of TDMAV is critical to maintaining its integrity over time.

- Atmosphere: TDMAV must be stored under a dry, inert atmosphere, such as nitrogen or argon, with moisture and oxygen levels below 5 ppm.[4]
- Temperature: A storage temperature of 2–8 °C is recommended to minimize thermal decomposition.[4]

- Container: The original container, often a Sure/Seal™ bottle, is ideal for storage.[17] If transferred to a different container, it should be a glass vessel with a tight-fitting seal, such as a J. Young's tap.
- Location: Store in a designated area away from heat, ignition sources, and incompatible materials.[4][13]

For metal amides like TDMAV, it is best practice to date the container upon receipt and again upon opening.[18] These materials should ideally be stored inside a glovebox for their entire lifetime to prevent accidental exposure to air.[18]

Emergency Procedures: Spill and Exposure

Preparedness is key to mitigating the consequences of an accident. Never work with pyrophoric materials alone.[7][15]

Spill Response

- Small Spills (in a fume hood):
 - Alert personnel in the immediate area.
 - Use a non-reactive absorbent material like dry sand or soda ash to completely cover the spill.[15]
 - Do NOT use water or a combustible material like paper towels.[15]
 - Once the material has been smothered, transfer it to a sealed container for hazardous waste disposal.
- Large Spills or Spills Outside a Hood:
 - Evacuate the laboratory immediately.
 - Activate the fire alarm.
 - Call emergency services.

Personnel Exposure

- Skin Contact:
 - Immediately brush off any solid material.[4]
 - Flush the affected area with copious amounts of water for at least 15 minutes at an emergency shower.[19][20]
 - Remove any contaminated clothing while under the shower.[19][20]
 - Seek immediate medical attention.[21]
- Eye Contact:
 - Immediately flush the eyes with water for at least 15 minutes at an eyewash station, holding the eyelids open.[4][20]
 - Remove contact lenses if present and easy to do so.[4]
 - Seek immediate medical attention.[21]

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